

General Chemical Principles: α -Bromination of Ketones

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Compound of Interest

Compound Name: *Panacyl bromide*

Cat. No.: *B1208990*

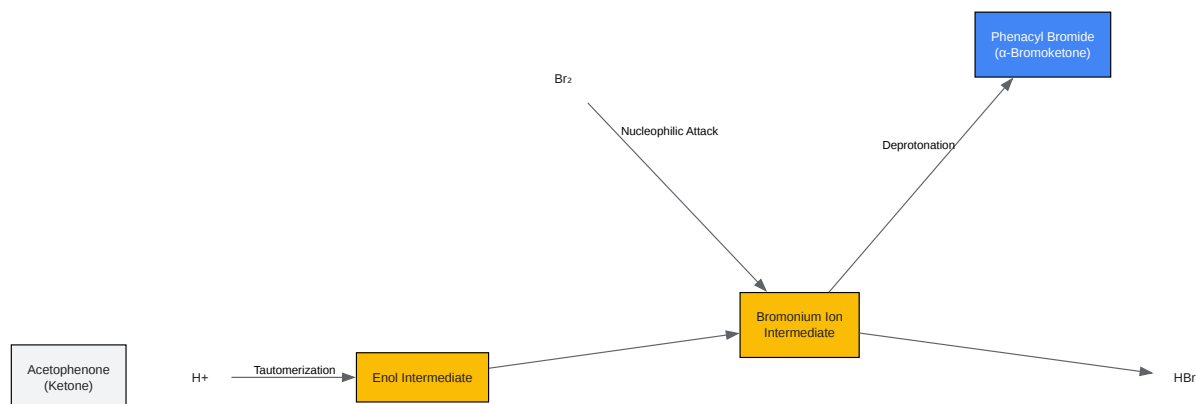
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The synthesis of phenacyl bromide from acetophenone is a classic example of the α -halogenation of a ketone. This reaction selectively introduces a halogen atom at the carbon atom adjacent to the carbonyl group (the α -carbon).

The reaction can proceed under either acidic or basic conditions through different intermediates:

- **Acid-Catalyzed Halogenation:** In the presence of an acid catalyst (like acetic acid), the ketone is reversibly converted to its enol tautomer. This enol form then acts as a nucleophile, attacking the electrophilic bromine. This is the more common and controlled method for monobromination.
- **Base-Mediated Halogenation:** Under basic conditions, an enolate ion is formed, which is a much stronger nucleophile than the enol. This reaction is typically harder to control and can lead to polyhalogenation.

A general representation of the acid-catalyzed pathway is shown below.



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Caption: Acid-catalyzed α -bromination of a ketone.

Safety and Hazard Information

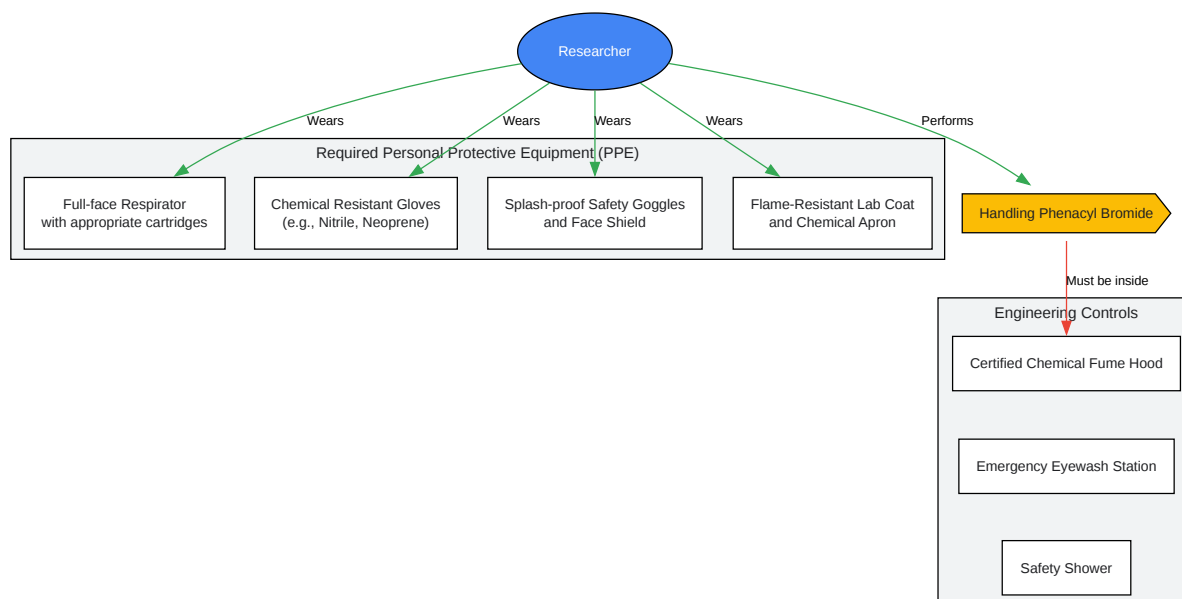
Phenacyl bromide is a hazardous substance and must be handled with extreme caution by trained professionals in a controlled laboratory setting.[1][2][3] Its primary hazards are its lachrymatory effects (causing severe eye irritation and tearing) and its toxicity.[4][5]

Property	Data
Chemical Name	2-Bromo-1-phenylethanone[6]
Synonyms	α -Bromoacetophenone, Bromomethyl phenyl ketone[6]
CAS Number	70-11-1[6]
Molecular Formula	C ₈ H ₇ BrO[6]
Molecular Weight	199.04 g/mol [2]
Appearance	White to off-white crystalline solid[3][6]
Melting Point	48–51°C[7]
GHS Hazard Statements	H314: Causes severe skin burns and eye damage.[2][5] H335: May cause respiratory irritation.[5][8] H301/H311/H330: Toxic or Fatal if swallowed, in contact with skin, or if inhaled.[1][5]
Primary Hazards	Powerful lachrymator, toxic, corrosive.[4][5][7]

This table summarizes key data points; always refer to a current Safety Data Sheet (SDS) before handling this chemical.

Handling and Personal Protective Equipment (PPE)

Due to the severe hazards associated with phenacyl bromide, stringent safety protocols are mandatory. All manipulations must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[2]



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Caption: Safety controls for handling hazardous chemicals.

First Aid Measures

In case of exposure, immediate action is critical:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[2][8]}
- Skin Contact: Take off immediately all contaminated clothing.^[1] Rinse skin with plenty of water and soap.^{[1][8]} Seek immediate medical attention.
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing.^{[1][2]} If not breathing, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water. Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.

Applications in Research

Despite its hazards, phenacyl bromide is a valuable reagent in organic synthesis and biochemistry. It serves as a versatile precursor for synthesizing various organic compounds.[4] [6] It is also used as a derivatizing agent for carboxylic acids in analytical chemistry and as a specific chemical probe to modify cysteine or histidine residues in proteins for biochemical studies.[4]

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